

# 2-Hydroxy-4-methyl-3-nitropyridine molecular weight

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## Compound of Interest

Compound Name: 2-Hydroxy-4-methyl-3-nitropyridine

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An In-Depth Technical Guide to **2-Hydroxy-4-methyl-3-nitropyridine**

## Introduction

**2-Hydroxy-4-methyl-3-nitropyridine** is a functionalized heterocyclic compound of significant interest to the scientific community, particularly those in pharmaceutical research and organic synthesis. As a substituted nitropyridine, its chemical architecture is primed for a variety of chemical transformations, making it a valuable intermediate and building block. The presence of a hydroxyl group, a methyl group, and an electron-withdrawing nitro group on the pyridine core imparts a unique reactivity profile. This guide offers a comprehensive overview of its core properties, synthesis, applications, and safety protocols, with a primary focus on its molecular weight and the implications of its structure.

## Section 1: Core Molecular and Physicochemical Properties

The foundational characteristics of a chemical compound dictate its behavior and potential applications. For **2-Hydroxy-4-methyl-3-nitropyridine**, these properties are well-documented. The molecular weight, a critical parameter for any chemical synthesis or analysis, is precisely 154.12 g/mol .<sup>[1][2][3]</sup> This value is derived from its molecular formula, C<sub>6</sub>H<sub>6</sub>N<sub>2</sub>O<sub>3</sub>.<sup>[1][4]</sup>

A key structural aspect of this molecule is the potential for keto-enol tautomerism, existing in equilibrium between the 2-hydroxy-pyridine form and the 2-pyridone form (4-Methyl-3-nitro-

2(1H)-pyridinone).[1] In the solid state, it typically exists as a yellow to orange crystalline powder.[5]

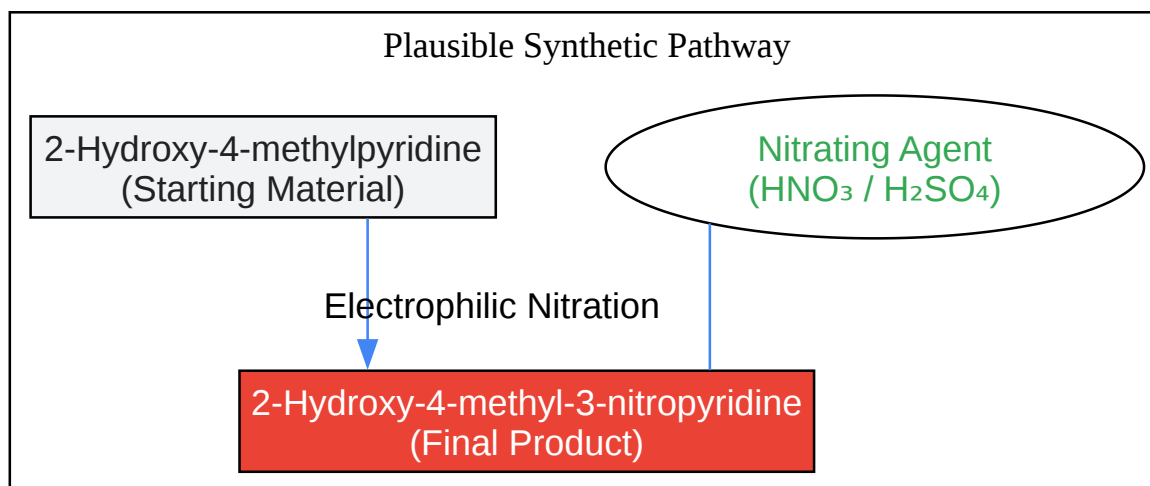
Table 1: Key Identifiers and Physicochemical Properties

Property	Value	Source(s)
IUPAC Name	4-Methyl-3-nitro-1H-pyridin-2-one	[1]
Synonyms	4-Methyl-3-nitro-2-pyridone, 2-Hydroxy-3-nitro-4-picoline	[1]
CAS Number	21901-18-8	[1]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> O <sub>3</sub>	[1][3][4]
Molecular Weight	154.12	[1][2][3]
Appearance	Solid, crystalline powder	[1]
Melting Point	229-232 °C	[1]
Purity	≥97% to 98%	[1][3]
SMILES String	<chem>Cc1ccnc(O)c1=O</chem>	[1]
InChI Key	HZCWTTHQRMHIIE-UHFFFAOYSA-N	[1]

## Section 2: Synthesis and Reactivity

The synthesis of **2-Hydroxy-4-methyl-3-nitropyridine** typically involves the electrophilic nitration of a corresponding pyridine precursor. The general principle relies on treating a substituted pyridine, such as 2-hydroxy-4-methylpyridine, with a strong nitrating agent, commonly a mixture of concentrated nitric acid and sulfuric acid.[6][7][8] The sulfuric acid acts as a catalyst, protonating the nitric acid to generate the highly electrophilic nitronium ion (NO<sub>2</sub><sup>+</sup>), which then attacks the electron-rich pyridine ring. The position of nitration is directed by the existing substituents on the ring.

The reactivity of the final compound is largely governed by the electronic properties of its substituents. The nitro group is strongly electron-withdrawing, which deactivates the pyridine ring towards further electrophilic substitution but activates it for nucleophilic aromatic substitution (S<sub>N</sub>Ar), particularly at positions ortho and para to the nitro group.[9] This enhanced reactivity is a cornerstone of its utility as a pharmaceutical intermediate.



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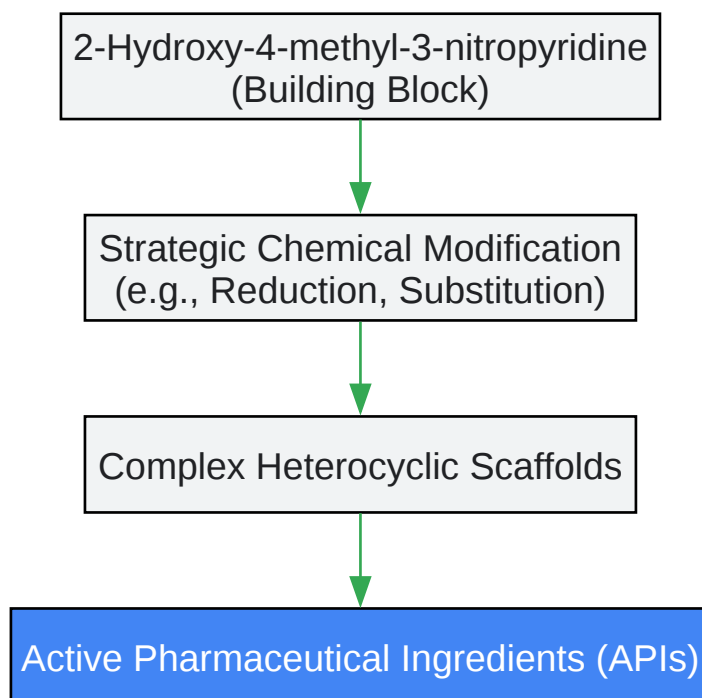
Caption: A plausible synthetic route to **2-Hydroxy-4-methyl-3-nitropyridine**.

## Section 3: Applications in Research and Drug Development

The primary value of **2-Hydroxy-4-methyl-3-nitropyridine** lies in its role as a versatile chemical building block. It is cited as a useful biochemical for proteomics research, suggesting its potential use in developing probes or labels for studying proteins.[3]

More significantly, it serves as a key pharmaceutical intermediate.[10] Nitropyridine derivatives are instrumental in constructing more complex heterocyclic systems that form the core of many Active Pharmaceutical Ingredients (APIs). The inherent reactivity of compounds like **2-Hydroxy-4-methyl-3-nitropyridine** allows for strategic chemical modifications—such as nucleophilic substitution of the hydroxyl group (after conversion to a better leaving group) or

reduction of the nitro group to an amine—to build diverse molecular scaffolds.[9] This versatility makes it a valuable precursor in the synthetic pathways of novel drug candidates.[11]



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Caption: Logical workflow from intermediate to Active Pharmaceutical Ingredient.

## Section 4: Safety, Handling, and Storage

As with any laboratory chemical, proper safety and handling procedures are paramount. **2-Hydroxy-4-methyl-3-nitropyridine** is classified as a hazardous substance, primarily causing skin, eye, and respiratory irritation.[1][12]

Table 2: GHS Hazard Information

Category	Information	Source(s)
Pictogram	GHS07 (Exclamation Mark)	[2]
Signal Word	Warning	[1][2]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[1][12]
Key Precautionary Statements	P261: Avoid breathing dust.P280: Wear protective gloves/eye protection.P302+P352: IF ON SKIN: Wash with plenty of water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1][12]

## Recommended Handling Protocol

- Engineering Controls: Use only outdoors or in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust.[12]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat. For operations that may generate dust, a NIOSH-approved N95 dust mask is recommended.[1][12]
- Handling Practices: Avoid all personal contact. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling the substance.[12][13]
- Spill Response: In case of a spill, avoid generating dust. Use dry clean-up procedures (e.g., sweeping or vacuuming with an explosion-proof vacuum) and place the material in a sealed container for disposal.[13]

## Storage

Store the compound in a tightly closed container in a dry, well-ventilated place.[2][12] Keep it away from incompatible materials such as strong oxidizing agents.[14]

## Conclusion

**2-Hydroxy-4-methyl-3-nitropyridine** is more than a compound defined by its molecular weight of 154.12 g/mol . It is a strategically designed chemical intermediate whose value is unlocked through its distinct pattern of reactivity. For researchers and drug development professionals, it represents a versatile tool for the synthesis of novel heterocyclic structures and potential APIs. A thorough understanding of its properties, synthesis, and safe handling protocols is essential for harnessing its full potential in the laboratory and beyond.

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